

"Apigenin 5-O-neohesperidoside" chemical structure and properties

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Compound of Interest

Compound Name: *Apigenin 5-O-neohesperidoside*

Cat. No.: *B1153349*

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Apigenin 5-O-neohesperidoside: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Apigenin 5-O-neohesperidoside is a naturally occurring flavonoid glycoside found in various plants, including certain citrus species and *Thesium chinense*.^{[1][2]} As a member of the flavonoid family, it is being investigated for its potential therapeutic applications, drawing interest from the nutraceutical and pharmaceutical industries.^[1] This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Apigenin 5-O-neohesperidoside**, with a focus on its modulation of key cellular signaling pathways. While much of the detailed mechanistic data comes from studies on its aglycone, apigenin, the information presented here serves as a critical foundation for future research and development of this promising bioactive compound.

Chemical Structure and Properties

Apigenin 5-O-neohesperidoside consists of the flavone apigenin linked to a neohesperidose sugar moiety at the 5-position. This glycosylation influences its solubility and bioavailability.

Table 1: Physicochemical Properties of **Apigenin 5-O-neohesperidoside**

Property	Value	Source
CAS Number	850630-40-9	--INVALID-LINK--
Molecular Formula	C27H30O14	--INVALID-LINK--
Molecular Weight	578.52 g/mol	--INVALID-LINK--
Appearance	Powder	--INVALID-LINK--
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	--INVALID-LINK--

Biological Activities and Therapeutic Potential

Apigenin 5-O-neohesperidoside is studied for its potential anti-inflammatory, antioxidant, and anti-cancer properties.[1] It is believed that its mode of action involves the modulation of various biological pathways, including the inhibition of pro-inflammatory cytokines and antioxidant activity.[1] While direct studies on the glycoside are limited, the biological activities of its aglycone, apigenin, are well-documented and provide significant insight into the potential mechanisms of **Apigenin 5-O-neohesperidoside**, as the glycoside may be metabolized to apigenin in the body.

Apigenin has been shown to possess a wide range of pharmacological effects, including:

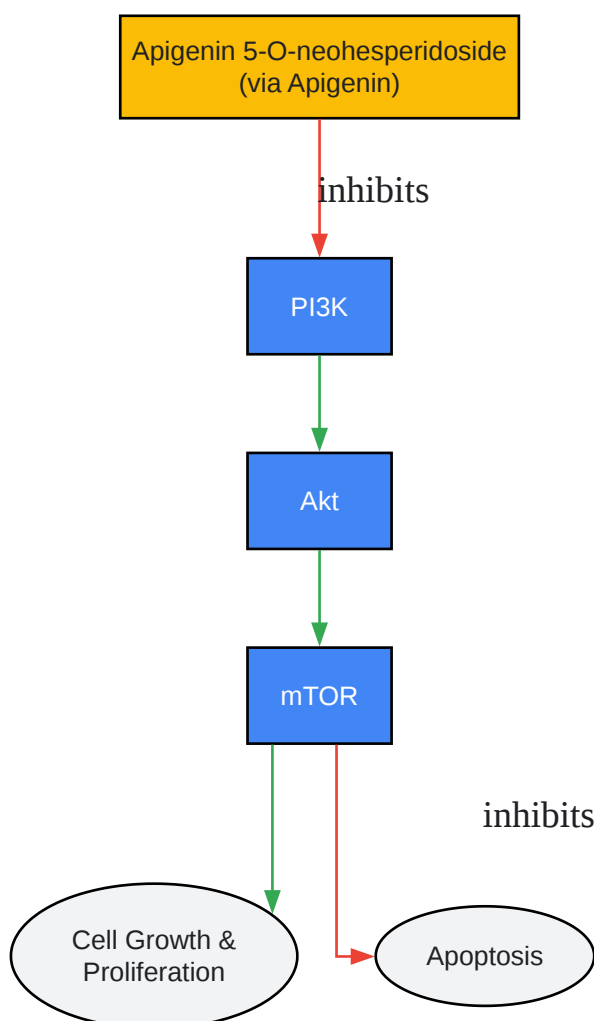
- **Anti-cancer activity:** Apigenin can suppress various types of cancers by inducing apoptosis and cell-cycle arrest, as well as inhibiting cell migration and invasion.[3]
- **Anti-inflammatory effects:** It can reduce inflammation by inhibiting NF-κB and reducing the expression of pro-inflammatory cytokines.[4]
- **Antioxidant properties:** Apigenin acts as an antioxidant by neutralizing free radicals and protecting cells from oxidative stress.[4]
- **Neuroprotective effects:** It has shown potential in protecting against neurodegenerative diseases.[5]
- **Cardioprotective and anti-diabetic properties:** Research suggests benefits for cardiovascular health and in managing diabetes.[5]

Modulation of Cellular Signaling Pathways

The therapeutic effects of apigenin, and by extension **Apigenin 5-O-neohesperidoside**, are attributed to its ability to modulate multiple key signaling pathways involved in cell growth, proliferation, and inflammation.

PI3K/Akt/mTOR Pathway

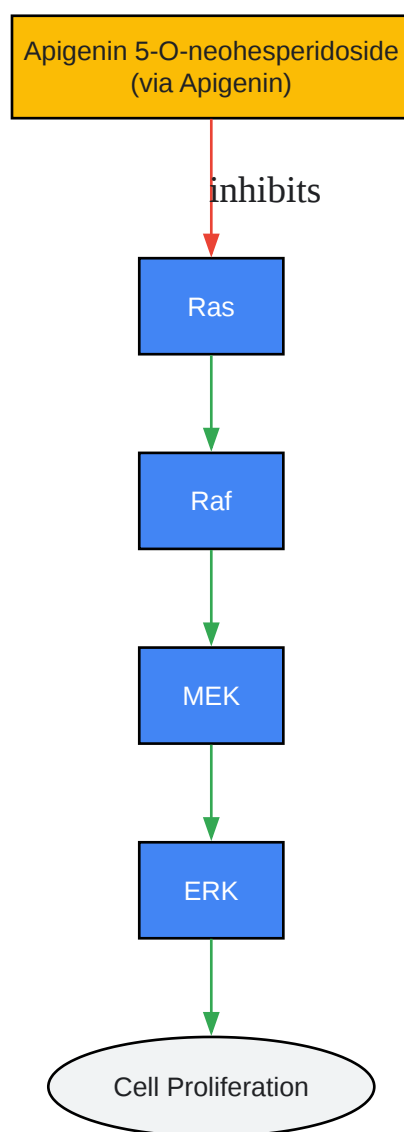
The PI3K/Akt/mTOR pathway is a crucial regulator of cell survival, proliferation, and growth. Apigenin has been shown to inhibit this pathway, which is often dysregulated in cancer.[6][7] By inhibiting PI3K, apigenin prevents the phosphorylation and activation of Akt, which in turn leads to decreased activation of mTOR and its downstream effectors.[4] This inhibition can lead to cell cycle arrest and apoptosis.[6]



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PI3K/Akt/mTOR signaling inhibition.**MAPK/ERK Pathway**

The MAPK/ERK pathway is another critical signaling cascade that regulates cell proliferation, differentiation, and survival. Apigenin has been found to suppress the MAPK/ERK pathway, contributing to its anti-cancer effects.[7][8] It can inhibit the phosphorylation of key kinases in this pathway, such as ERK1/2, leading to the downregulation of downstream targets involved in cell proliferation.[8]

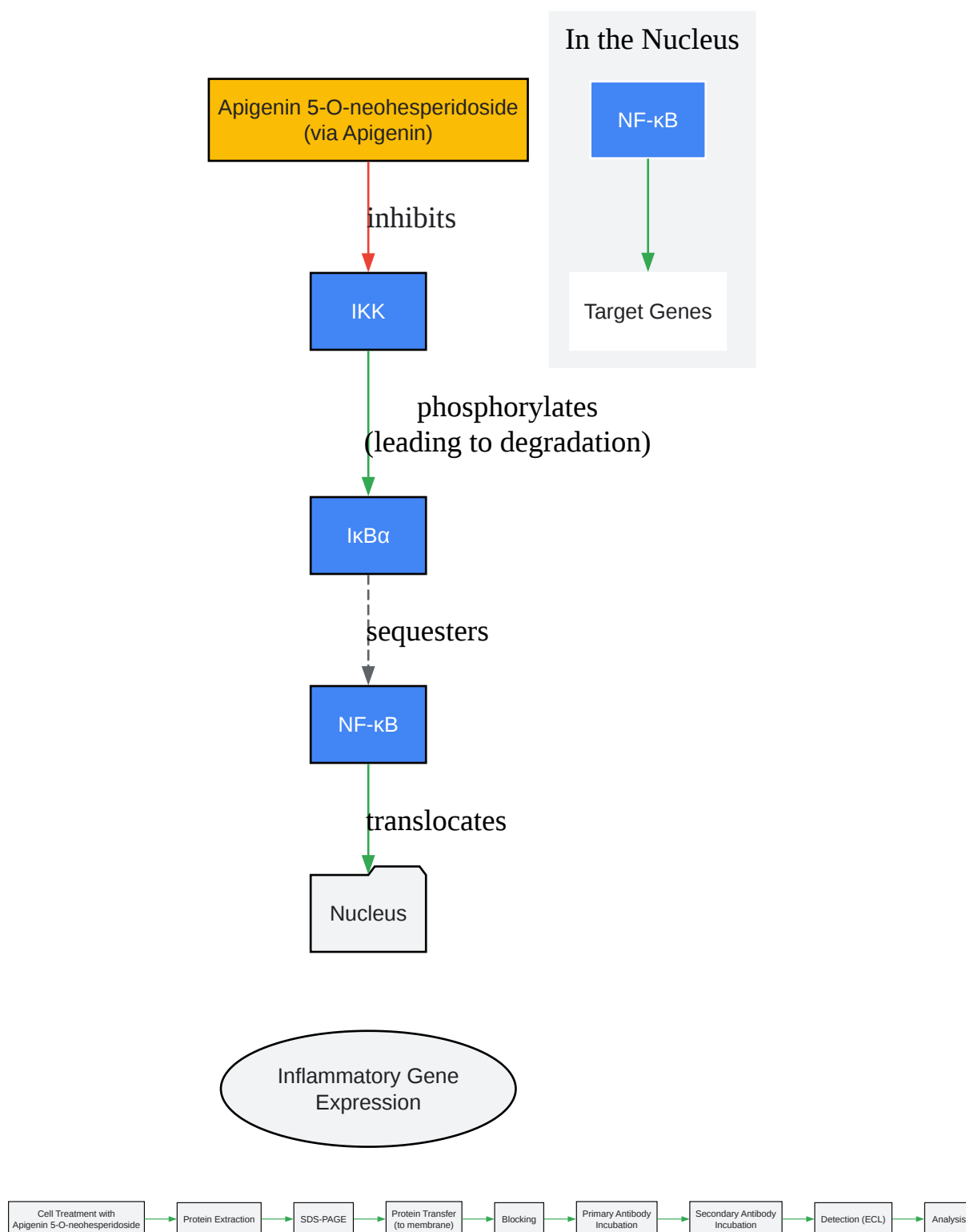


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MAPK/ERK signaling inhibition.

NF- κ B Signaling Pathway

The NF- κ B pathway plays a central role in the inflammatory response. Apigenin exerts its anti-inflammatory effects by inhibiting the activation of NF- κ B.^{[7][9]} It can prevent the degradation of I κ B α , which keeps NF- κ B sequestered in the cytoplasm. By inhibiting NF- κ B translocation to the nucleus, apigenin suppresses the expression of pro-inflammatory genes, such as those for cytokines and chemokines.^[9]



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